

An In-depth Technical Guide to 3-Bromo-5-chloro-thioanisole

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Compound of Interest

Compound Name: 3-Bromo-5-chloro-thioanisole

CAS No.: 1394291-36-1

Cat. No.: B3177232

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CAS Number: 1394291-36-1

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-chloro-thioanisole**, a halogenated aromatic compound with potential applications in organic synthesis and medicinal chemistry. This document delves into its physicochemical properties, proposes a detailed synthetic pathway, explores its chemical reactivity, and discusses its potential as a building block in drug discovery.

Introduction and Significance

3-Bromo-5-chloro-thioanisole, also known as 1-bromo-3-chloro-5-(methylthio)benzene, is a polysubstituted aromatic compound. Its structure, featuring a thioether moiety and two distinct halogen atoms (bromine and chlorine), presents a versatile platform for synthetic transformations. The differential reactivity of the C-Br and C-Cl bonds allows for selective functionalization, making it a potentially valuable intermediate in the synthesis of complex organic molecules.^[1] Halogenated compounds and thioanisole derivatives are prevalent motifs

in pharmaceuticals, suggesting the potential utility of this molecule in drug discovery programs.
[2]

Physicochemical and Spectral Properties

A summary of the key physicochemical properties of **3-Bromo-5-chloro-thioanisole** is presented in Table 1. This data has been compiled from various chemical supplier databases.
[3]

Table 1: Physicochemical Properties of **3-Bromo-5-chloro-thioanisole**

Property	Value
CAS Number	1394291-36-1
Molecular Formula	C ₇ H ₆ BrClS
Molecular Weight	237.55 g/mol
Synonyms	1-bromo-3-chloro-5-(methylthio)benzene, (3-bromo-5-chlorophenyl)(methyl)sulfane
Appearance	Likely an off-white to pale yellow solid (by analogy to similar compounds)
Purity	Typically ≥95% or ≥97% from commercial suppliers
Storage	Sealed in a dry environment at room temperature or 2-8°C[3]
InChI Key	CCMUSMZCVAPTEC-UHFFFAOYSA-N

Predicted Spectroscopic Data

While experimental spectra for **3-Bromo-5-chloro-thioanisole** are not readily available in the public domain, its ¹H and ¹³C NMR spectra can be predicted based on established principles of NMR spectroscopy and computational models.[4][5][6]

Table 2: Predicted ¹H and ¹³C NMR Spectral Data (in CDCl₃)

¹ H NMR	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Assignment
Aromatic-H	~7.3-7.5	t	~1.5-2.0	H-4
Aromatic-H	~7.2-7.4	t	~1.5-2.0	H-2
Aromatic-H	~7.1-7.3	t	~1.5-2.0	H-6
Methyl-H	~2.5	s	-	-SCH ₃

¹³ C NMR	Predicted Chemical Shift (ppm)	Assignment
Aromatic-C	~140-142	C-S
Aromatic-C	~135-137	C-Cl
Aromatic-C	~130-132	C-H
Aromatic-C	~125-127	C-H
Aromatic-C	~122-124	C-Br
Aromatic-C	~120-122	C-H
Methyl-C	~15-17	-SCH ₃

Disclaimer: These are predicted values and may differ from experimental results.

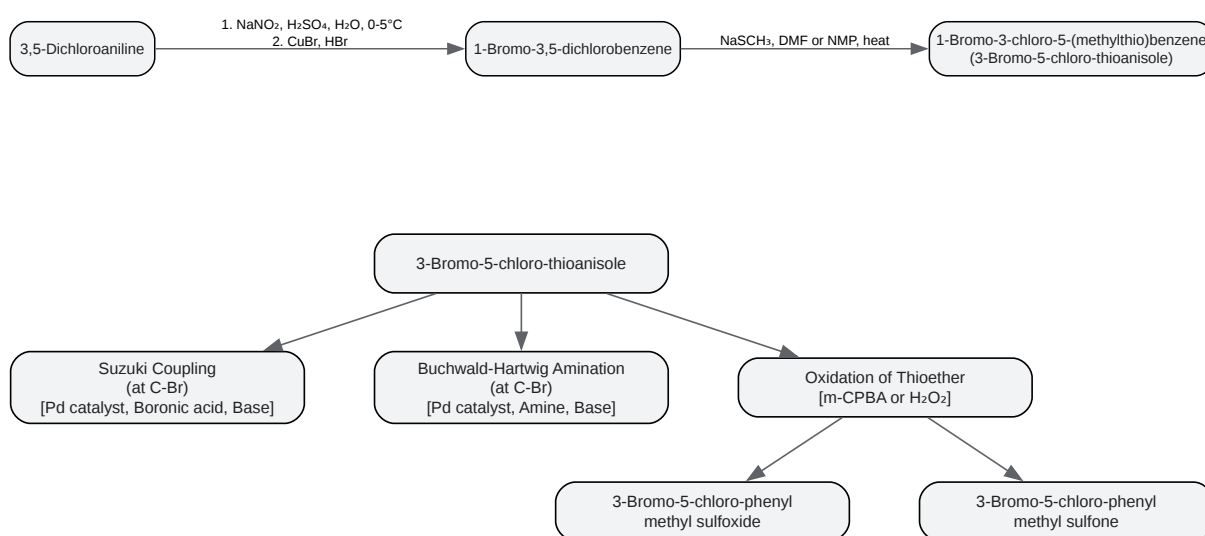
Justification for Predictions:

- ¹H NMR: The three aromatic protons are in a meta-relationship to each other, which will result in small meta-couplings, appearing as triplets or complex multiplets. The chemical shifts are influenced by the electron-withdrawing effects of the halogens and the electron-donating effect of the methylthio group. The methyl protons will appear as a singlet in the typical upfield region for a methyl group attached to a sulfur atom.
- ¹³C NMR: The chemical shifts of the aromatic carbons are influenced by the electronegativity and resonance effects of the substituents. The carbon attached to the sulfur will be the most

downfield among the substituted carbons, followed by the carbon attached to chlorine and then bromine. The unsubstituted carbons will appear in the expected aromatic region.

Proposed Synthetic Pathway

A robust synthesis for **3-Bromo-5-chloro-thioanisole** is not explicitly detailed in the current literature. However, a plausible and efficient multi-step synthesis can be designed by adapting established procedures for the synthesis of similarly substituted aromatic compounds, such as 1-bromo-3-chloro-5-iodobenzene.[7][8][9] The proposed pathway begins with the commercially available 3,5-dichloroaniline.



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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- [2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. Precisely predicting the ¹H and ¹³C NMR chemical shifts in new types of nerve agents and building spectra database - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Visualizer loader \[nmrdb.org\]](#)
- [6. CASPRE \[caspre.ca\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. Synthesis of 1-Bromo-3-Chloro-5-Iodobenzene_part 1 - Google 文件 \[docs.google.com\]](#)
- [9. medium.com \[medium.com\]](#)
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